

Introduction: The Strategic Importance of Fluorinated Building Blocks

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Compound of Interest

Compound Name: 3,4,5-Trifluorobenzene-1,2-diamine

CAS No.: 168966-54-9

Cat. No.: B1597752

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In modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into organic scaffolds is a cornerstone of rational design. Fluorine's unique properties—high electronegativity, small van der Waals radius, and the ability to form strong C-F bonds—can profoundly influence a molecule's pharmacokinetic and physicochemical profile. It can enhance metabolic stability, improve bioavailability, and modulate receptor binding affinity.[1][2]

3,4,5-Trifluorobenzene-1,2-diamine emerges as a highly valuable building block in this context. As a trifluorinated analog of o-phenylenediamine, it serves as a key precursor for a diverse range of heterocyclic structures, most notably benzimidazoles.[3] The trifluoro substitution pattern offers a unique electronic and steric profile, making it an attractive starting material for researchers aiming to fine-tune the properties of novel drug candidates and advanced materials.[1] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safe handling, tailored for professionals in research and development.

Part 1: Core Chemical and Physical Properties

A thorough understanding of a reagent's fundamental properties is critical for its effective use in synthesis and process development. **3,4,5-Trifluorobenzene-1,2-diamine** is a solid at room temperature, and its characteristics are summarized below.

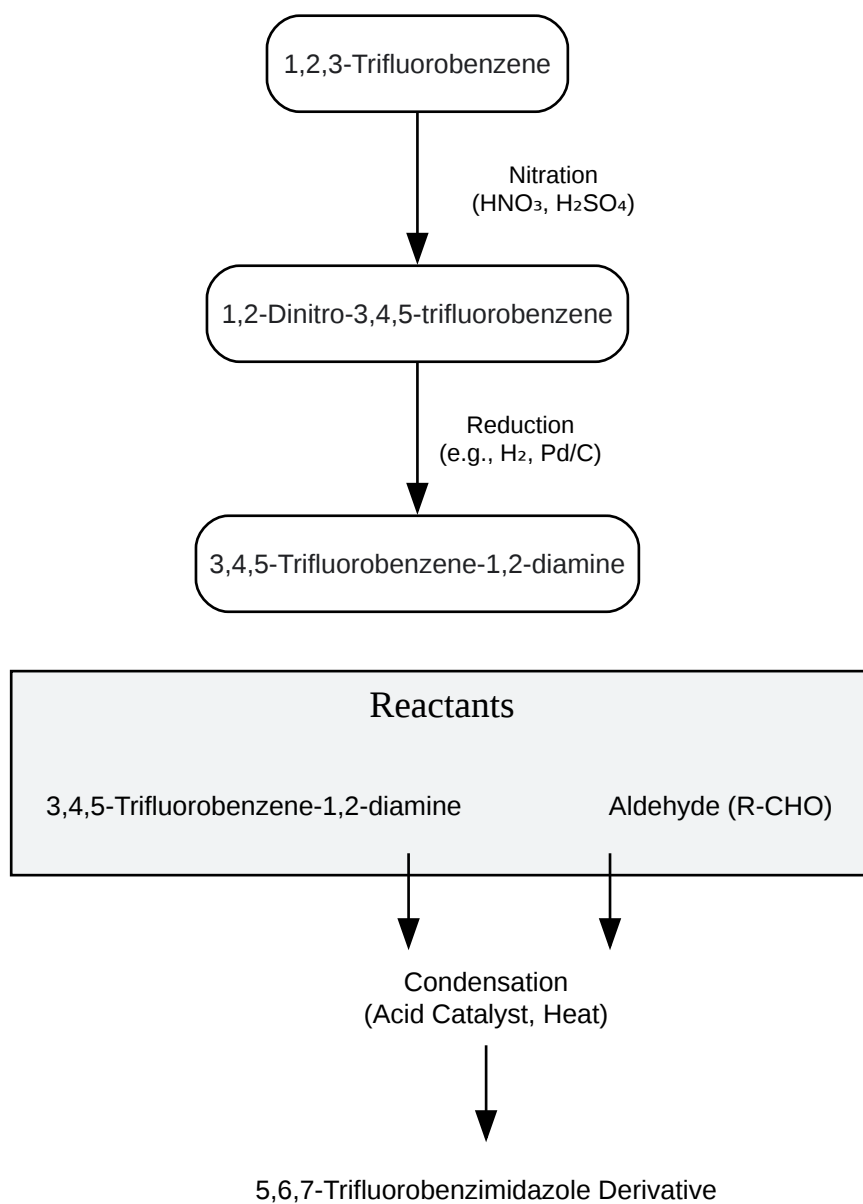
Property	Value	Source(s)
CAS Number	168966-54-9	[1]
Molecular Formula	C ₆ H ₅ F ₃ N ₂	[4][5]
Molecular Weight	162.11 g/mol	[4][5]
Boiling Point	264.1 ± 35.0 °C at 760 mmHg	[1]
Appearance	Solid (form may vary)	
Purity	Typically ≥97%	[1]
MDL Number	MFCD01569524	[1]

Part 2: Synthesis and Spectroscopic Characterization

Plausible Synthetic Route

While specific literature detailing the synthesis of **3,4,5-Trifluorobenzene-1,2-diamine** is not extensively published, a highly plausible and industrially scalable route can be extrapolated from standard methodologies for producing substituted o-phenylenediamines.[6][7] The most common approach involves the reduction of a corresponding dinitro or nitro-amino precursor.

A logical pathway would begin with a suitable trifluorinated aromatic compound, such as 1,2,3-trifluorobenzene, which can be synthesized from precursors like 2,3,4-trifluoronitrobenzene.[8] [9] Nitration of 1,2,3-trifluorobenzene would likely yield a mixture of isomers, from which the 1,2-dinitro-3,4,5-trifluorobenzene intermediate could be isolated. Subsequent reduction of the two nitro groups, typically via catalytic hydrogenation (e.g., using Pd/C and H₂ gas) or with reducing agents like stannous chloride (SnCl₂), would afford the target diamine.[7]



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Sources

- [1. 3,4,5-Trifluorobenzene-1,2-diamine \[myskinrecipes.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. Recent achievements in the synthesis of benzimidazole derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
- [5. 1,2-DIAMINO-3,4,5-TRIFLUOROBENZENE \[amp.chemicalbook.com\]](#)
- [6. Synthesis of N1-\(3,5-Bis\(trifluoromethyl\)benzyl\)benzene-1,2-diamine and N,N-Bis\(2-nitrophenyl\)-3,5-bis\(trifluoromethyl\)aniline | MDPI \[mdpi.com\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. CN116553997B - Synthesis method of intermediate 1,2, 3-trifluoro-benzene for synthesizing 3,4, 5-trifluoro-bromobenzene - Google Patents \[patents.google.com\]](#)
- [9. Page loading... \[wap.guidechem.com\]](#)
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